

# (Rac)-WAY-161503 Hydrochloride: A Technical Overview of its Antidepressant Effects

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## Compound of Interest

Compound Name: (Rac)-WAY-161503 hydrochloride

Cat. No.: B1662587

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**(Rac)-WAY-161503 hydrochloride** is a potent and selective agonist for the serotonin 5-HT<sub>2C</sub> receptor, a key target in neuropharmacological research.<sup>[1][2][3]</sup> This technical guide provides a comprehensive overview of the preclinical research into its antidepressant-like effects, detailing its pharmacological profile, the experimental protocols used to evaluate its efficacy, and the underlying signaling pathways.

## Core Pharmacological Data

(Rac)-WAY-161503 demonstrates high affinity and functional potency at the 5-HT<sub>2C</sub> receptor, with selectivity over other serotonin receptor subtypes.<sup>[1][4]</sup> The following tables summarize the key quantitative data from in vitro and in vivo studies.

## In Vitro Receptor Binding and Functional Activity

Parameter	Receptor	Value (nM)	Assay Details
Ki	5-HT2C	4	Radioligand binding assay.[1]
5-HT2A	18	~6-fold less potent than at 5-HT2C.[4][5][6]	
5-HT2B	60	~20-fold less potent than at 5-HT2C.[4][5][6]	
EC50	5-HT2C	12	Calcium mobilization. [1]
8.5	[3H]inositol phosphate (IP) formation.[5][6]		
0.8	Calcium mobilization. [4][5][6]		
5-HT2A	7	Calcium mobilization. [4][5][6]	
802	Weak partial agonist in IP studies.[5][6]		
5-HT2B	1.8	Calcium mobilization. [5][6]	
6.9	[3H]inositol phosphate (IP) formation.[5][6]		

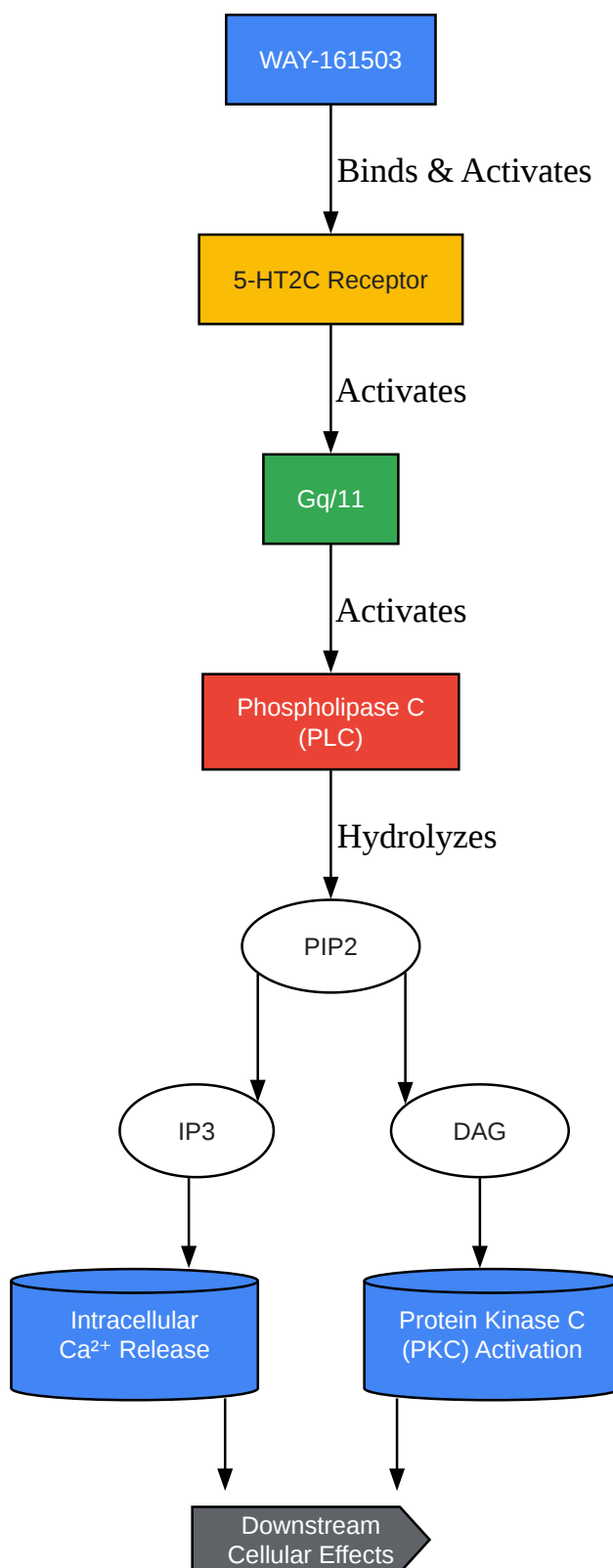
## In Vivo Behavioral Effects

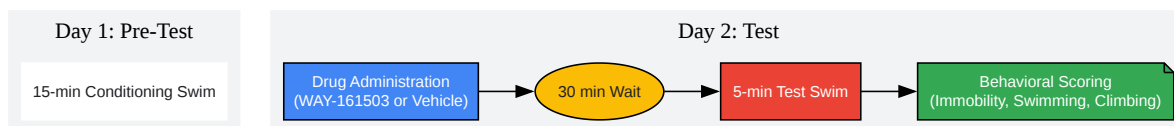
Animal Model	Behavioral Test	Dosing (mg/kg)	Route	Key Findings
Male Sprague-Dawley Rats	Modified Forced Swim Test	0.1 - 3.0	i.p.	Decreased immobility and increased swimming, similar to fluoxetine.[7]
Male C57BL/6J Mice	Locomotor Activity	3 - 30	i.p.	Dose-dependently decreased locomotor activity.[1]
Male Sprague-Dawley Rats	Conditioned Taste Aversion	3.0	i.p.	Induced conditioned taste aversion to saccharin.[8]
Male Sprague-Dawley Rats	Elevated Plus Maze	1.0	i.p.	Reduced open-arm exploration, suggesting anxiogenic-like effects.[9]
Olfactory Bulbectomized Rats	Hyperactivity	3.0	i.p.	Chronic treatment reduced hyperactivity, an antidepressant-like effect.[10]

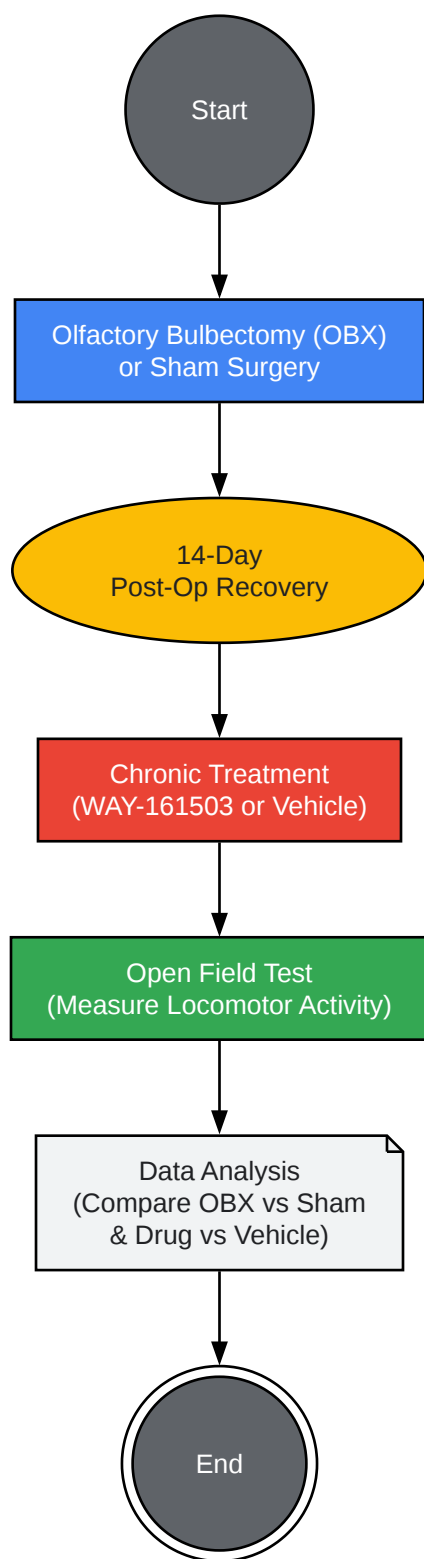
## Signaling Pathways and Mechanism of Action

Activation of the 5-HT<sub>2C</sub> receptor by (Rac)-WAY-161503 initiates intracellular signaling cascades primarily through Gq/11 proteins. This leads to the activation of phospholipase C (PLC), which subsequently hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into

inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium, while DAG activates protein kinase C (PKC).







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